

Essential Safety and Disposal Guidance for 1-methyl-4-(sulfinylamino)benzene

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Compound of Interest

Compound Name: 1-methyl-4-(sulfinylamino)benzene

Cat. No.: B095315

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For the attention of researchers, scientists, and drug development professionals, this document outlines the essential procedures for the safe handling and disposal of **1-methyl-4-(sulfinylamino)benzene**.

Due to the limited availability of specific safety data for **1-methyl-4-(sulfinylamino)benzene**, the following guidance is based on data for the structurally similar compound, 1-methoxy-4-(sulfinylamino)benzene, and general knowledge of sulfinylamino compounds. A thorough risk assessment should be conducted by qualified personnel before handling this chemical.

Immediate Safety and Hazard Information

Compounds containing the sulfinylamino functional group are known to be reactive and require careful handling. They may be sensitive to moisture and air, and aniline derivatives can be toxic.^{[1][2]}

Hazard Classification (Inferred)	Description
Acute Oral Toxicity	Category 4 - Harmful if swallowed. ^[3]
Skin Corrosion/Irritation	Category 2 - Causes skin irritation. ^[3]
Serious Eye Damage/Irritation	Category 2A - Causes serious eye irritation. ^[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3 - May cause respiratory irritation. ^[3]

Personal Protective Equipment (PPE)

When handling **1-methyl-4-(sulfinylamino)benzene**, the following personal protective equipment should be worn:

- Eye Protection: Chemical safety goggles or a face shield.[3]
- Hand Protection: Compatible chemical-resistant gloves.[4]
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood.[5] If ventilation is inadequate, a NIOSH-approved respirator may be necessary.

Spill and Leak Procedures

In the event of a spill:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Containment: Absorb the spill with an inert, non-combustible material such as sand or vermiculite.
- Collection: Carefully sweep or scoop up the absorbed material and place it into a suitable, labeled container for disposal.[3] Do not create dust.[3]
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by washing with soap and water.
- Disposal: Dispose of the contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[5]

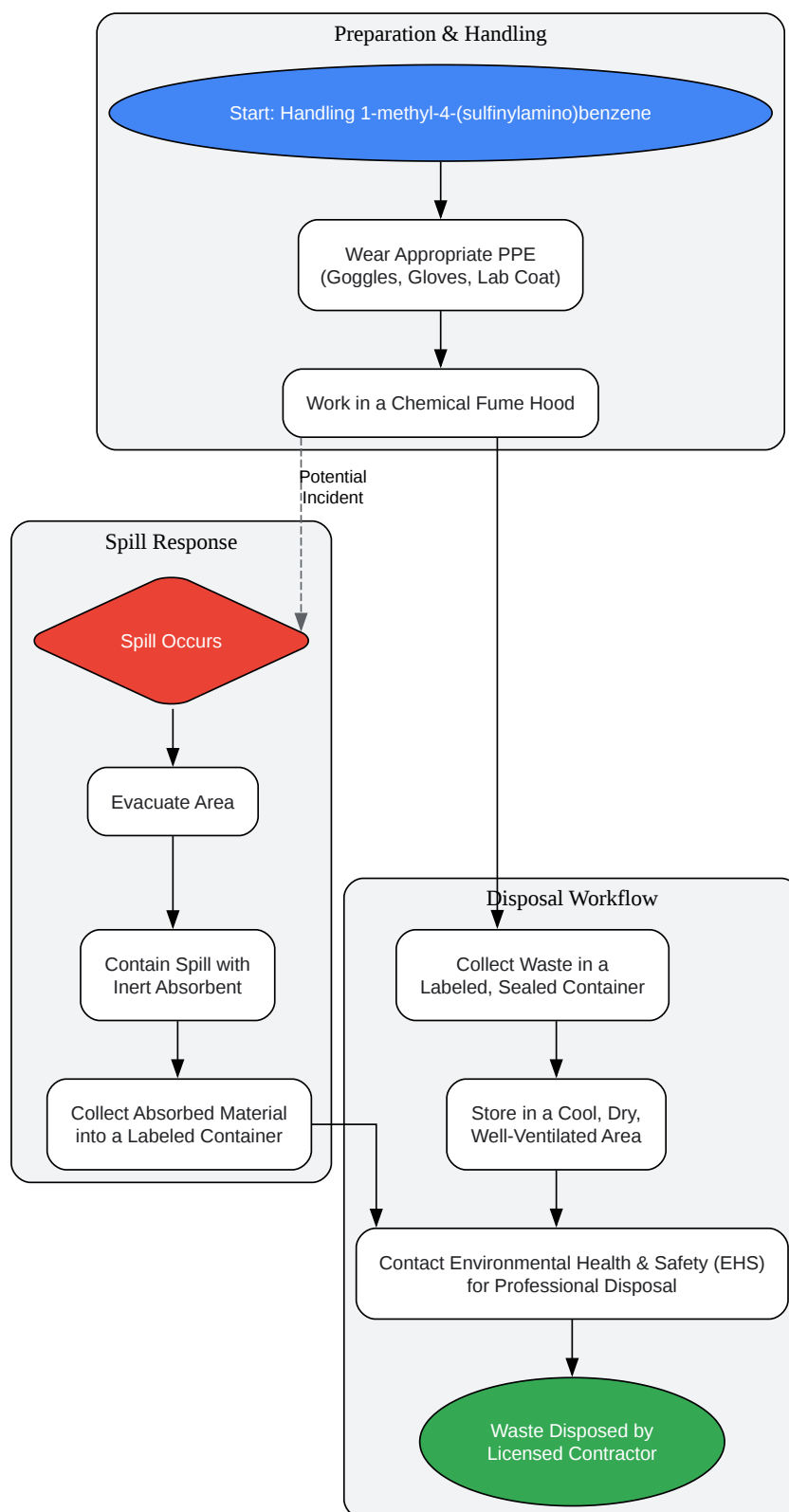
Proper Disposal Procedures

Chemical waste must be disposed of in compliance with all applicable regulations.

- Waste Identification: **1-methyl-4-(sulfinylamino)benzene** waste should be classified as hazardous chemical waste.
- Containerization: Collect waste in a designated, properly labeled, and sealed container. The container should be compatible with the chemical.
- Storage: Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.
- Professional Disposal: Arrange for the disposal of the chemical waste through a licensed hazardous waste disposal company.^[5] Do not attempt to dispose of this chemical down the drain or in the regular trash.^[3]

First Aid Measures

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.^[3]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. ^[3] Remove contaminated clothing. If skin irritation persists, seek medical attention.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[3] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- If Inhaled: Move the person to fresh air.^[3] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.



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Caption: Disposal workflow for **1-methyl-4-(sulfinylamino)benzene**.

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